Application Notes and Protocols for IRDye 700DX in Flow Cytometry

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Compound of Interest

Compound Name:	*IR5790*
Cat. No.:	*B12372952*

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These application notes provide a comprehensive overview of the use of IRDye 700DX, a near-infrared (NIR) phthalocyanine dye, in flow cytometry. This document includes detailed protocols for antibody conjugation and cell staining, quantitative data from relevant studies, and guidance on instrument setup.

Introduction to IRDye 700DX in Flow Cytometry

IRDye 700DX is a water-soluble, silicon-phthalocyanine-derived fluorescent dye with an excitation maximum of approximately 689 nm and an emission maximum of around 699 nm.[1] Its properties, including high photostability and brightness, make it a valuable tool for various biological applications, including photoimmunotherapy and fluorescence imaging.[2][3] In flow cytometry, the use of near-infrared dyes like IRDye 700DX offers the advantage of minimizing spectral overlap with common fluorochromes and reducing background autofluorescence from cells and tissues.[4]

The primary application of IRDye 700DX in the context of flow cytometry has been in the evaluation of antibody-drug conjugate (ADC) binding to target cells and the subsequent assessment of cytotoxicity in photoimmunotherapy (PIT).[5][6][7] In these applications, an

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antibody specific to a cell surface antigen is conjugated to IRDye 700DX. The binding of this conjugate to cells can be quantified by flow cytometry, and cell death following NIR light exposure can be assessed using viability dyes.

Key Applications

- Quantification of Antibody-Conjugate Binding: Assess the binding affinity and specificity of IRDye 700DX-labeled antibodies to target cell populations.
- Cytotoxicity Assays: In conjunction with viability dyes like Propidium Iodide (PI), evaluate the efficacy of photoimmunotherapy by quantifying cell death.
- Immunophenotyping: With the appropriate instrument setup, IRDye 700DX-conjugated antibodies can be used in multicolor flow cytometry panels to identify and characterize specific cell subsets.

Experimental Protocols

Protocol 1: Conjugation of IRDye 700DX NHS Ester to Antibodies

This protocol describes the conjugation of IRDye 700DX N-hydroxysuccinimide (NHS) ester to primary amines on an antibody.

Materials:

- Antibody of interest (in an amine-free buffer like PBS)
- IRDye 700DX NHS Ester
- Anhydrous Dimethyl Sulfoxide (DMSO)
- 1 M Sodium Bicarbonate ($NaHCO_3$), pH 8.3
- Size-exclusion chromatography column (e.g., PD-10 desalting column)
- Storage buffer (e.g., PBS)

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Procedure:

- Prepare the Antibody:
  - Ensure the antibody is in an amine-free buffer. If necessary, perform a buffer exchange.
  - Adjust the antibody concentration to 2-10 mg/mL.
  - Add 1/10th volume of 1 M $NaHCO_3$ to the antibody solution to raise the pH to approximately 8.3.
- Prepare the IRDye 700DX NHS Ester:
  - Immediately before use, dissolve the IRDye 700DX NHS ester in anhydrous DMSO to a concentration of 10 mg/mL.
- Conjugation Reaction:
  - Add the desired molar excess of the dissolved IRDye 700DX NHS ester to the antibody solution. A starting point of a 10:1 molar ratio of dye to antibody is recommended.
  - Incubate the reaction for 1-2 hours at room temperature, protected from light, with gentle stirring.
- Purification of the Conjugate:
  - Remove unreacted dye by purifying the conjugate using a size-exclusion chromatography column equilibrated with your desired storage buffer.
  - Collect the fractions containing the labeled antibody, which are typically the first colored fractions to elute.
- Determine the Degree of Labeling (DOL):
  - Measure the absorbance of the purified conjugate at 280 nm (A_{280}) and ~689 nm (A_{max}).
  - Calculate the protein concentration and the DOL using the manufacturer's guidelines. A final dye-to-antibody ratio of 2-4 is often optimal.

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Protocol 2: Staining of Cells with IRDye 700DX-Conjugated Antibodies for Flow Cytometry

This protocol provides a general procedure for staining suspension or adherent cells for flow cytometric analysis.

Materials:

- Cells of interest (in single-cell suspension)
- IRDye 700DX-conjugated antibody
- Flow Cytometry Staining Buffer (e.g., PBS with 1-2% BSA or FBS)
- (Optional) Fc block to prevent non-specific binding
- (Optional) Viability dye (e.g., Propidium Iodide, DAPI)

Procedure:

- Cell Preparation:
  - Harvest cells and prepare a single-cell suspension at a concentration of 1 x 10^6 cells/mL in ice-cold staining buffer.
  - For adherent cells, detach using a gentle cell dissociation reagent.
- Blocking (Optional but Recommended):
  - If necessary, incubate cells with an Fc block for 10-15 minutes at 4°C to block Fc receptors.
- Antibody Staining:
  - Aliquot 100 µL of the cell suspension (1 x 10^5 to 1 x 10^6 cells) into flow cytometry tubes.
  - Add the IRDye 700DX-conjugated antibody at a pre-determined optimal concentration.

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- Incubate for 30-60 minutes at 4°C, protected from light.

- Washing:
  - Add 2-3 mL of cold staining buffer to each tube and centrifuge at 300-400 x g for 5 minutes at 4°C.
  - Discard the supernatant and repeat the wash step twice.

- Resuspension and Analysis:
  - Resuspend the cell pellet in 300-500 µL of staining buffer.
  - If assessing viability, add a viability dye according to the manufacturer's instructions just before analysis.
  - Analyze the samples on a flow cytometer equipped with the appropriate lasers and filters for IRDye 700DX detection.

Flow Cytometer Setup

Excitation and Emission:

- Excitation: IRDye 700DX has an excitation peak at approximately 689 nm.[1] It can be excited by a red laser (e.g., 633 nm, 638 nm, or 640 nm), although excitation will be suboptimal. Optimal excitation is achieved with a near-infrared laser in the 685-700 nm range.[8]

- Emission: The emission peak is around 699 nm.[1] A bandpass filter such as 710/25 nm or similar is suitable for detection.

Controls:

- Unstained Cells: To determine the level of autofluorescence.

- Isotype Control: An antibody of the same isotype as the primary antibody, conjugated with IRDye 700DX, to assess non-specific binding.

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- Fluorescence Minus One (FMO) Controls: Essential for multicolor panels to correctly set gates.

Quantitative Data Summary

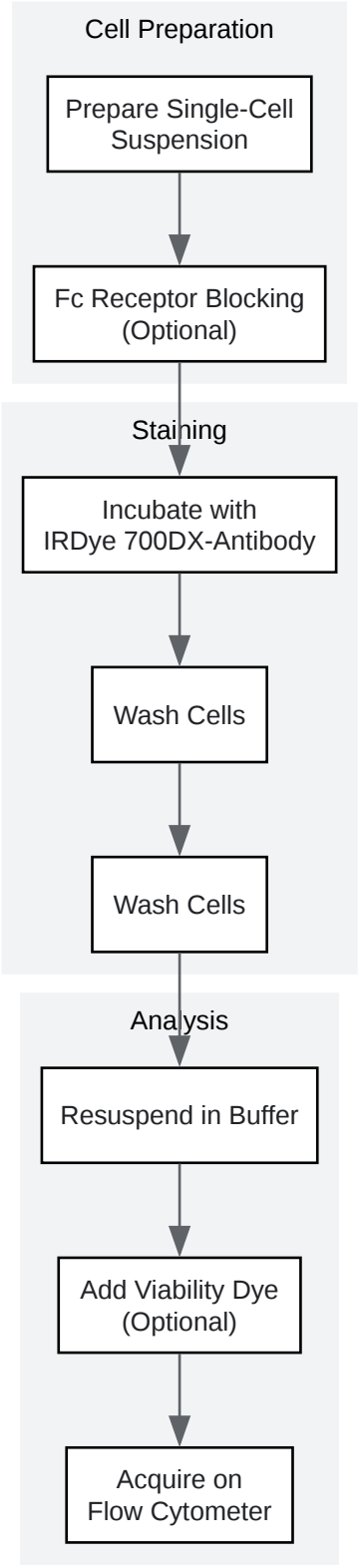
The following tables summarize quantitative data from studies that have utilized IRDye 700DX-conjugated antibodies in flow cytometry, primarily for assessing cell binding and cytotoxicity in the context of photoimmunotherapy.

Application	Cell Line	Antibody-IR700DX Conjugate	Concentration	Incubation Time	Light Dose (for PIT)	Outcome Measure	Reference
Cytotoxicity Assay	PC3	MS5-IR700 minibody	5 µg/mL	1 hour	35 J/cm²	Cell Viability (PI staining)	[7]
Binding Analysis	HER2-positive cells (SK-BR3, MDA-MB361, JIMT1)	HER2 Affibody-IR700Dye	Not specified	Not specified	N/A	Fluorescence Intensity	[9]
Cytotoxicity Assay	A431	Panitumumab-IR700	10 µg/mL	3 hours	4 J/cm²	Cell Viability (PI staining)	[10]
Binding Analysis	FAP-α expressing cells	FAP-α-IR700	Not specified	Not specified	N/A	Fluorescence Intensity	[6]

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Visualizations

Experimental Workflow for Flow Cytometry Analysis

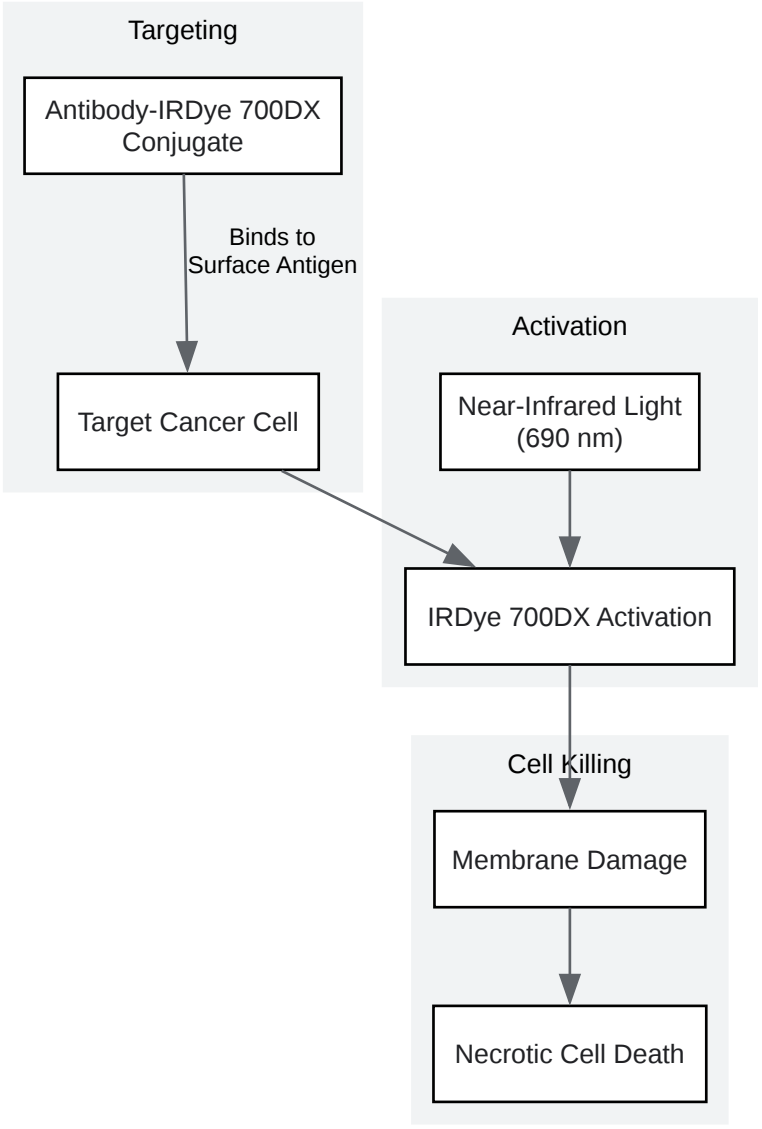


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Caption: Workflow for cell staining and analysis using IRDye 700DX-conjugated antibodies.

Mechanism of Photoimmunotherapy (PIT)



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Caption: Simplified mechanism of action for photoimmunotherapy using IRDye 700DX.[5]

Conclusion

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IRDye 700DX is a promising near-infrared fluorochrome for flow cytometry, particularly for applications requiring reduced spectral overlap and low autofluorescence. While its primary use has been in the context of photoimmunotherapy research, its properties make it suitable for broader immunophenotyping applications, provided that the flow cytometer is equipped with appropriate red or near-infrared lasers and detectors. The protocols and data presented here provide a foundation for researchers to incorporate IRDye 700DX into their flow cytometry workflows. As with any fluorochrome, optimization of antibody concentrations and instrument settings is crucial for achieving high-quality, reproducible data.

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